

Mechanism of Action as a Skin Penetration Enhancer: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Propylene glycol 2-caprylate*

CAS No.: *154747-99-6*

Cat. No.: *B1589786*

[Get Quote](#)

Executive Summary

The stratum corneum (SC) represents the rate-limiting barrier in transdermal drug delivery, functioning as a "brick and mortar" composite of keratin-filled corneocytes embedded in a highly ordered, multilamellar lipid matrix. This guide dissects the molecular mechanisms of chemical penetration enhancers (CPEs), moving beyond simple classification to the biophysical alterations they induce—specifically lipid bilayer fluidization, lipid extraction, and protein modification.

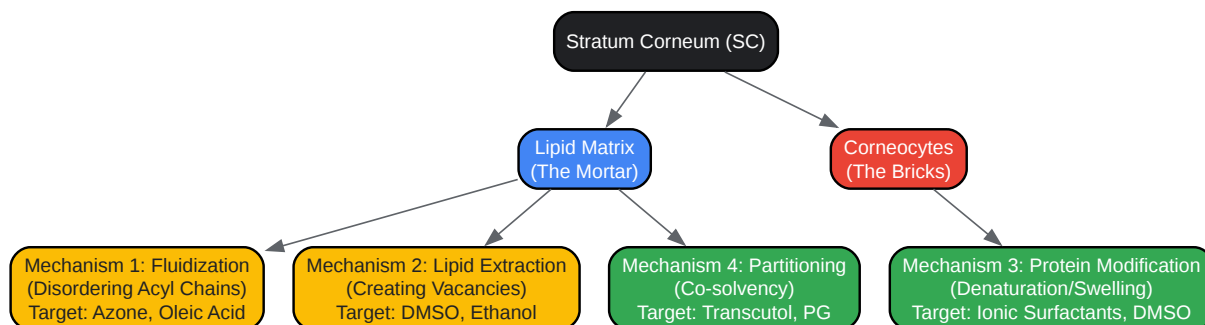
Designed for researchers, this document synthesizes theoretical physics with practical validation protocols (FTIR, DSC, Franz Cells), providing a roadmap for rationally selecting enhancers to maximize flux without compromising safety.

Part 1: The Barrier Physics & Interaction Sites

To breach the barrier, one must understand the binding forces holding it together. The SC lipids (ceramides, cholesterol, free fatty acids) are packed in an orthorhombic or hexagonal lateral packing, creating a tortuous pathway for permeants.

The "Brick and Mortar" Interaction Model

The following diagram illustrates the primary sites of action for penetration enhancers within the SC microarchitecture.



[Click to download full resolution via product page](#)

Figure 1: Structural targets of penetration enhancers within the Stratum Corneum. The lipid matrix is the primary target for lipophilic drugs, while protein modification assists hydrophilic permeation.

Part 2: Core Mechanisms of Action

Lipid Bilayer Disruption (The Dominant Pathway)

Most effective enhancers target the intercellular lipid matrix.

- Fluidization (Disorder): Enhancers like cis-unsaturated fatty acids (e.g., Oleic Acid) and terpenes (e.g., Limonene) insert themselves between the hydrophobic tails of the bilayer. Their "kinked" structure disrupts the highly ordered packing (orthorhombic to hexagonal/liquid), increasing the diffusion coefficient () of the drug.
 - Molecular Evidence:[1][2][3][4] A blue shift in the CH₂ asymmetric stretching peak in FTIR (from ~2920 cm⁻¹ to higher wavenumbers).[5]

- Extraction (Solubilization): Solvents like DMSO and Ethanol can physically extract lipids from the SC, creating transient holes or micro-channels. This dramatically increases permeability but carries a higher risk of irritation.

Protein Modification (The Polar Route)

While the lipid route is dominant, the polar pathway (corneocytes) is critical for hydrophilic drugs.

- Denaturation: Ionic surfactants (e.g., SDS) and high concentrations of DMSO interact with keratin filaments, causing uncoiling or swelling. This opens up the aqueous channels within the cells.
 - Molecular Evidence:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Shifts in the Amide I band ($\sim 1650\text{ cm}^{-1}$) in FTIR, indicating a transition from
 - helix to random coil or
 - sheet structures.[\[6\]](#)

Thermodynamic Partitioning (Co-solvency)

Enhancers like Transcutol® and Propylene Glycol (PG) work primarily by increasing the solubility of the drug within the SC. According to Fick's First Law, flux (

) is proportional to the partition coefficient (

). By increasing

, these solvents drive more drug into the barrier without necessarily disrupting the structure.

Part 3: Analytical Validation (The "How-To")

Trustworthy research requires validating how an enhancer works, not just that it works.

Protocol A: FTIR Mechanism Elucidation

Objective: Quantify lipid fluidization and protein denaturation.

Materials:

- Isolated Stratum Corneum (human or porcine ear skin).
- FTIR Spectrometer (ATR mode).[\[7\]](#)[\[8\]](#)
- Enhancer solution (e.g., 5% Limonene in PG).

Step-by-Step Protocol:

- Tissue Prep: Isolate SC by trypsin digestion (0.05% trypsin, 37°C, 12h). Wash with distilled water and dry in a desiccator.
- Baseline Scan: Mount the dry SC on the ATR crystal. Collect background spectrum (4000–600 cm^{-1} , 32 scans, 4 cm^{-1} resolution).
- Treatment: Apply 50 μL of the enhancer solution to the SC surface. Incubate for 2 hours at 32°C (skin surface temperature).
- Blot & Dry: Gently blot excess solution. Allow solvent to evaporate for 30 mins to measure irreversible effects, or measure wet for real-time interaction.
- Acquisition: Scan the treated SC.[\[9\]](#)
- Analysis:
 - Lipids: Focus on CH_2 asymmetric stretching ($\sim 2920 \text{ cm}^{-1}$) and symmetric stretching ($\sim 2850 \text{ cm}^{-1}$).[\[5\]](#)[\[7\]](#)
 - Result: A shift to higher wavenumbers (e.g., $2918 \rightarrow 2923 \text{ cm}^{-1}$) indicates fluidization (increased gauche conformers).
 - Proteins: Focus on Amide I ($\sim 1640\text{--}1650 \text{ cm}^{-1}$).[\[6\]](#)[\[10\]](#)
 - Result: Broadening or shifting indicates keratin denaturation.

Protocol B: Franz Diffusion Cell (Flux Measurement)

Objective: Determine the Enhancement Ratio (ER).

Step-by-Step Protocol:

- Membrane Prep: Use dermatomed porcine ear skin (thickness ~500–700 μm). Hydrate in PBS for 1 hour.
- Setup: Mount skin in Franz cells (shiny stratum corneum side up).
- Receiver Phase: Fill receptor chamber with PBS (pH 7.4) + solubilizer (if drug is lipophilic) to maintain sink conditions. Maintain at 37°C (surface 32°C). Stir at 600 rpm.
- Dosing: Apply infinite dose (e.g., 500 μL) of Donor formulation (Drug + Enhancer) vs Control (Drug only).
- Sampling: Withdraw 200 μL at 0, 1, 2, 4, 8, 12, and 24 hours. Replace with fresh buffer immediately.
- Quantification: Analyze via HPLC.
- Calculation: Plot Cumulative Amount (μg) vs Time (hours).
 - Flux ($\mu\text{g}/\text{cm}^2/\text{h}$) = Slope of the linear portion.
 - Enhancement Ratio (ER) = $\frac{\text{Flux}_{\text{enhanced}}}{\text{Flux}_{\text{control}}}$.

Part 4: Comparative Data & Visualization

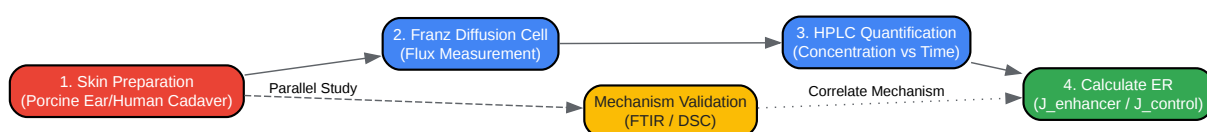
Enhancement Ratios of Common Agents

The following table summarizes expected enhancement ratios for standard enhancers against hydrophilic (5-FU) and lipophilic (Estradiol) markers.

Enhancer Class	Representative Agent	Primary Mechanism	Target	Typical ER (Hydrophilic)	Typical ER (Lipophilic)
Terpenes	Limonene, Cineole	Fluidization / Extraction	Lipids	20 – 95x	2 – 5x
Fatty Acids	Oleic Acid	Fluidization (Kinked tail)	Lipids	5 – 20x	2 – 10x
Sulfoxides	DMSO	Extraction / Denaturation	Lipid/Protein	10 – 50x	5 – 20x
Surfactants	SLS (Sodium Lauryl Sulfate)	Protein Denaturation	Protein	>100x (Irritating)	Variable
Glycols	Propylene Glycol	Partitioning (Co-solvent)	Solubility	2 – 5x	1.5 – 3x

Experimental Workflow Diagram

This workflow ensures data integrity from tissue prep to data analysis.



[Click to download full resolution via product page](#)

Figure 2: Integrated workflow for assessing skin penetration enhancement, correlating flux data with mechanistic insights.

References

- Williams, A. C., & Barry, B. W. (2012). Penetration enhancers. Advanced Drug Delivery Reviews. [Link](#)

- Lane, M. E. (2013). Skin penetration enhancers.[2][11] International Journal of Pharmaceutics. [Link](#)
- Moghimi, H. R., et al. (1996). Mechanism of action of terpenes as skin penetration enhancers. International Journal of Pharmaceutics. [Link](#)
- Tanojo, H., et al. (1999).[12] In vivo human skin barrier modulation by topical application of fatty acids. Skin Pharmacology and Applied Skin Physiology. [Link](#)
- Karande, P., Jain, A., & Mitragotri, S. (2005). Design principles of chemical penetration enhancers for transdermal drug delivery. PNAS. [Link](#)
- Al-Khalili, M., et al. (2003). DSC analysis of the effect of penetration enhancers on stratum corneum lipids. Journal of Controlled Release. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Insights into the molecular organization of lipids in the skin barrier from infrared spectroscopy studies of stratum corneum lipid models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. consensus.app [consensus.app]
- 3. researchgate.net [researchgate.net]
- 4. fileserv-az.core.ac.uk [fileserv-az.core.ac.uk]
- 5. nbi.ku.dk [nbi.ku.dk]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. Probing Biochemical Differences in Lipid Components of Human Cells by Means of ATR-FTIR Spectroscopy [mdpi.com]
- 9. FTIR — Sheffield Dermatology Research [sheffielddermatologyresearch.com]
- 10. researchgate.net [researchgate.net]

- [11. scholars.lib.ntu.edu.tw](https://scholars.lib.ntu.edu.tw) [scholars.lib.ntu.edu.tw]
- [12. discovery.ucl.ac.uk](https://discovery.ucl.ac.uk) [discovery.ucl.ac.uk]
- To cite this document: BenchChem. [Mechanism of Action as a Skin Penetration Enhancer: An In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1589786/docs#mechanism-of-action-as-a-skin-penetration-enhancer-an-in-depth-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)